

An In-depth Technical Guide to N-(Phenylseleno)phthalimide (NPSP)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N-(Phenylseleno)phthalimide*

Cat. No.: *B1200444*

[Get Quote](#)

CAS Number: 71098-8-9

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **N-(Phenylseleno)phthalimide** (NPSP), a versatile and efficient electrophilic selenium reagent. This document details its chemical and physical properties, synthesis, and key applications in organic synthesis, with a focus on experimental protocols and reaction mechanisms.

Compound Identification and Properties

N-(Phenylseleno)phthalimide is an organoselenium compound widely utilized as a source of the phenylseleno group (PhSe) in various chemical transformations.

Table 1: Chemical Identifiers

Identifier	Value
CAS Number	71098-8-9[1]
Molecular Formula	C ₁₄ H ₉ NO ₂ Se[1][2]
IUPAC Name	2-(phenylselanyl)isoindole-1,3-dione[2]
Synonyms	NPSP, N-Phenylselenylphthalimide, 2-(Phenylseleno)-1H-isoindole-1,3(2H)-dione
InChI Key	TYZFQSLJTWPSDS-UHFFFAOYSA-N[1]
SMILES	<chem>O=C1N([Se]c2ccccc2)C(=O)c3ccccc13</chem> [1]

Table 2: Physical and Chemical Properties

Property	Value
Molecular Weight	302.19 g/mol [1]
Appearance	White to light yellow crystalline powder[3]
Melting Point	181-184 °C (lit.)[1]
Boiling Point	445.4 °C at 760 mmHg
Storage Temperature	-20°C[1]
Solubility	Soluble in organic solvents such as CH ₂ Cl ₂ and acetonitrile.

Table 3: Spectroscopic Data

Spectrum	Key Features
¹ H NMR (DMSO-d ₆)	δ 7.85 (m), 11.38 (br s)[4]
IR (KBr pellet)	Characteristic C=O stretching of the imide group.

Synthesis of N-(Phenylseleno)phthalimide

NPSP is typically synthesized via a nucleophilic substitution reaction between potassium phthalimide and benzeneselenenyl chloride.

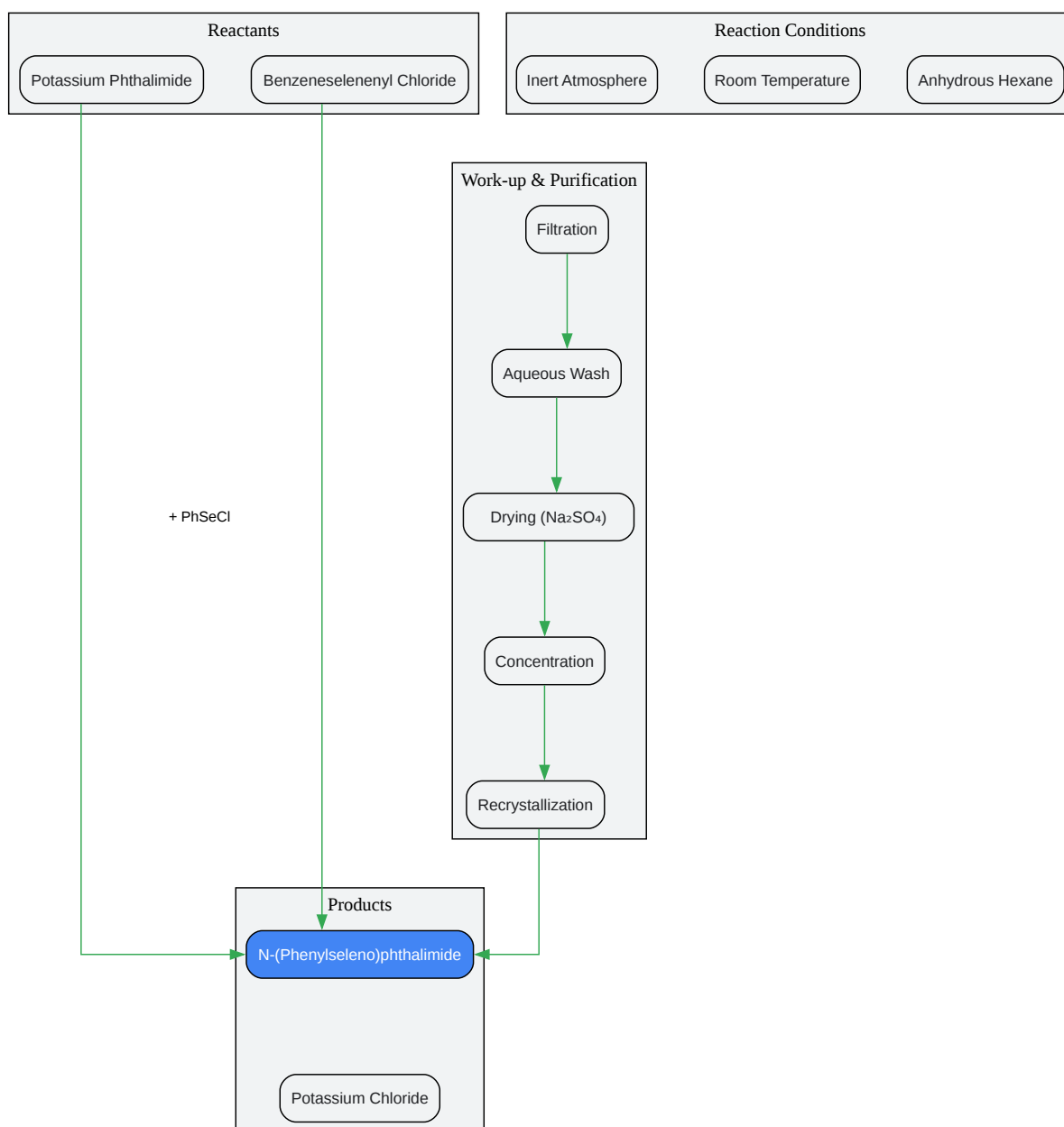
Experimental Protocol: Synthesis of NPSP

Materials:

- Potassium phthalimide
- Benzeneselenenyl chloride
- Hexane (anhydrous)

Procedure:

- In a round-bottom flask under an inert atmosphere (e.g., nitrogen or argon), suspend potassium phthalimide in anhydrous hexane.
- To this suspension, add a solution of benzeneselenenyl chloride in anhydrous hexane dropwise with stirring.
- Continue stirring the reaction mixture at room temperature for several hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, filter the reaction mixture to remove potassium chloride.
- Wash the filtrate with water to remove any remaining salts.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure.
- The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/hexane) to yield **N-(Phenylseleno)phthalimide** as a crystalline solid. A reported yield for this reaction is 87%.



[Click to download full resolution via product page](#)

Caption: Synthetic workflow for **N-(Phenylseleno)phthalimide**.

Applications in Organic Synthesis

NPSP is a versatile reagent for the introduction of the phenylseleno group into organic molecules. This moiety can then be further manipulated, for instance, through oxidative elimination to form double bonds.

α -Selenenylation of Carbonyl Compounds

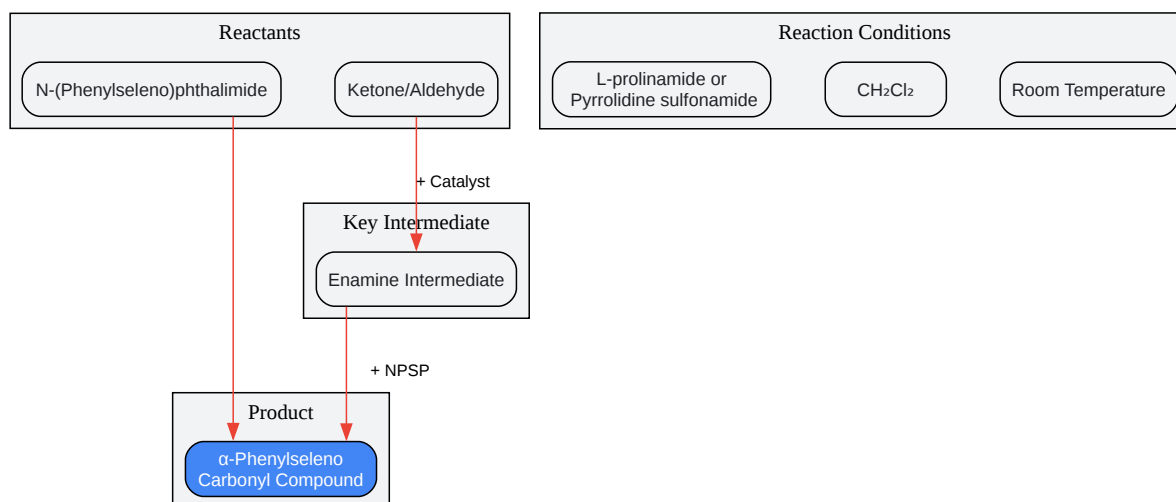
NPSP is widely used for the α -selenenylation of aldehydes and ketones, often catalyzed by an organocatalyst like L-prolinamide.

Materials:

- Cyclohexanone
- **N-(Phenylseleno)phthalimide** (NPSP)
- L-prolinamide (catalyst)
- Dichloromethane (CH_2Cl_2)

Procedure:

- To a solution of cyclohexanone (1.0 mmol) in dichloromethane (5 mL), add L-prolinamide (0.02 mmol, 2 mol%).
- Add **N-(Phenylseleno)phthalimide** (1.2 mmol) to the mixture.
- Stir the reaction at room temperature and monitor its progress by TLC.
- Upon completion, directly purify the reaction mixture by column chromatography on silica gel to afford the α -phenylseleno ketone. High yields are typically obtained for this reaction.^[5]



[Click to download full resolution via product page](#)

Caption: Catalytic cycle for α -selenenylation of carbonyls.

Hydroxyselenenylation of Alkenes

NPSP can be used for the hydroxyselenenylation of alkenes, which involves the addition of a phenylseleno group and a hydroxyl group across the double bond. This reaction can be catalyzed by acid.

Materials:

- Styrene
- **N-(Phenylseleno)phthalimide (NPSP)**
- Camphorsulfonic acid (CSA) (catalytic amount)

- Water
- Dichloromethane (DCM)

Procedure:

- Dissolve styrene (1.0 mmol) and **N-(Phenylseleno)phthalimide** (1.1 mmol) in dichloromethane.
- Add water (2-3 equivalents) and a catalytic amount of camphorsulfonic acid.
- Stir the mixture at room temperature.
- Monitor the reaction by TLC.
- Upon completion, wash the reaction mixture with saturated aqueous sodium bicarbonate solution.
- Extract the aqueous layer with dichloromethane.
- Combine the organic layers, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography to yield the corresponding β -hydroxy selenide. Good to excellent yields are typically observed.^[6]

Derivatization of Thiols for Mass Spectrometry

NPSP reacts rapidly and selectively with thiols, making it an excellent reagent for derivatizing cysteine-containing peptides and proteins for mass spectrometric analysis. This modification introduces a selenium tag that can aid in structural elucidation.

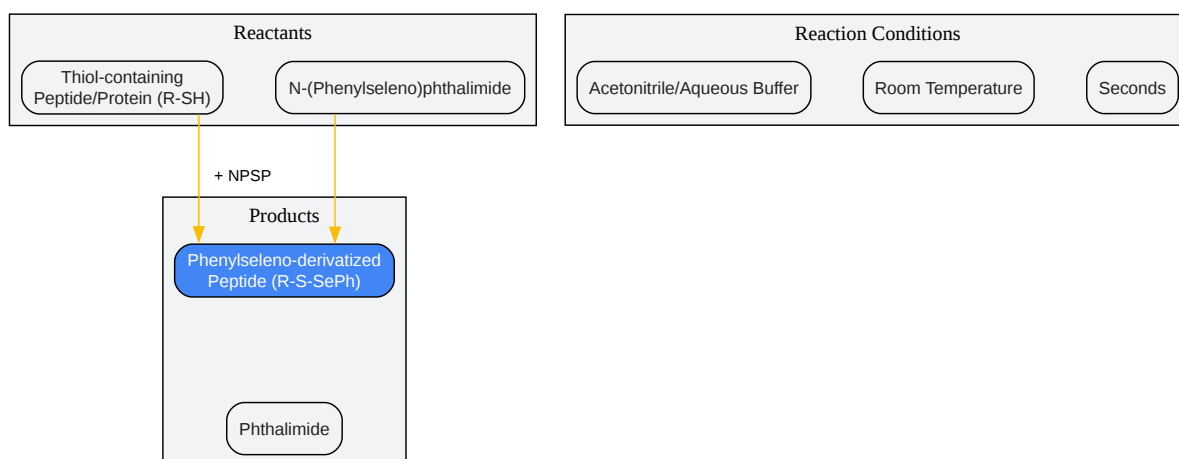
Materials:

- Thiol-containing peptide
- **N-(Phenylseleno)phthalimide** (NPSP)
- Acetonitrile (ACN)

- Aqueous buffer (e.g., ammonium acetate)

Procedure:

- Dissolve the thiol-containing peptide in an appropriate aqueous buffer.
- Prepare a fresh solution of NPSP in acetonitrile.
- Mix the peptide solution with the NPSP solution (a slight excess of NPSP, e.g., 1.1-2 equivalents per thiol group, is recommended).
- The reaction is typically complete within seconds at room temperature.
- The resulting solution containing the phenylseleno-derivatized peptide can be directly analyzed by mass spectrometry (e.g., ESI-MS).



[Click to download full resolution via product page](#)

Caption: Workflow for the derivatization of thiols with NPSP.

Safety and Handling

N-(Phenylseleno)phthalimide is a hazardous substance and should be handled with appropriate safety precautions.

Table 4: Hazard Information

Hazard Statement	Description
H301 + H331	Toxic if swallowed or if inhaled. [1]
H373	May cause damage to organs through prolonged or repeated exposure. [1]
H410	Very toxic to aquatic life with long lasting effects. [1]

Personal Protective Equipment (PPE):

- Respiratory Protection: Use a dust mask type N95 (US) or type P2 (EN 143) respirator cartridges.
- Hand Protection: Wear suitable chemical-resistant gloves.
- Eye Protection: Use chemical safety goggles and/or a face shield.
- Skin and Body Protection: Wear appropriate protective clothing.

Handling and Storage:

- Handle in a well-ventilated area, preferably in a fume hood.
- Avoid formation of dust and aerosols.
- Store in a tightly closed container in a dry and cool place, away from incompatible materials. Recommended storage is at -20°C.[\[1\]](#)

Conclusion

N-(Phenylseleno)phthalimide is a powerful and versatile reagent for the introduction of the phenylseleno group in a variety of organic transformations. Its reactivity with carbonyl compounds, alkenes, and thiols makes it a valuable tool for synthetic chemists. Proper handling and safety precautions are essential when working with this compound. The detailed protocols provided in this guide serve as a valuable resource for researchers utilizing NPSP in their synthetic endeavors.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. N-苯硒基邻苯二甲酰胺 technical grade | Sigma-Aldrich [sigmaaldrich.com]
- 2. N-(Phenylseleno)phthalimide | C₁₄H₉NO₂Se | CID 590397 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. Buy N-(Phenylseleno)phthalimide | 71098-88-9 [smolecule.com]
- 4. Phthalimide(85-41-6) 1H NMR spectrum [chemicalbook.com]
- 5. Direct, facile aldehyde and ketone alpha-selenenylation reactions promoted by L-prolinamide and pyrrolidine sulfonamide organocatalysts - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. chemrevlett.com [chemrevlett.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to N-(Phenylseleno)phthalimide (NPSP)]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1200444#n-phenylseleno-phthalimide-cas-number-71098-88-9>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com